

Application Notes and Protocols for Cell-Based Assays Using LtaS-IN-2

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Compound of Interest

Compound Name: LtaS-IN-2

Cat. No.: B12370624

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Introduction

Lipoteichoic acid (LTA) is a major component of the cell wall of Gram-positive bacteria and plays a crucial role in bacterial physiology and pathogenesis. Lipoteichoic acid synthase (LtaS) is the enzyme responsible for the polymerization of the polyglycerolphosphate backbone of LTA. Inhibition of LtaS represents a promising strategy for the development of novel antibacterial agents. **LtaS-IN-2** is a potent and selective inhibitor of LtaS. These application notes provide detailed protocols for utilizing **LtaS-IN-2** in various cell-based assays to study its effects on bacterial growth, cell wall integrity, and inflammatory responses.

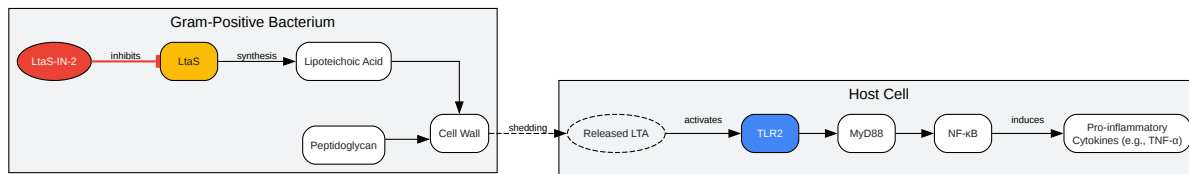
Data Presentation

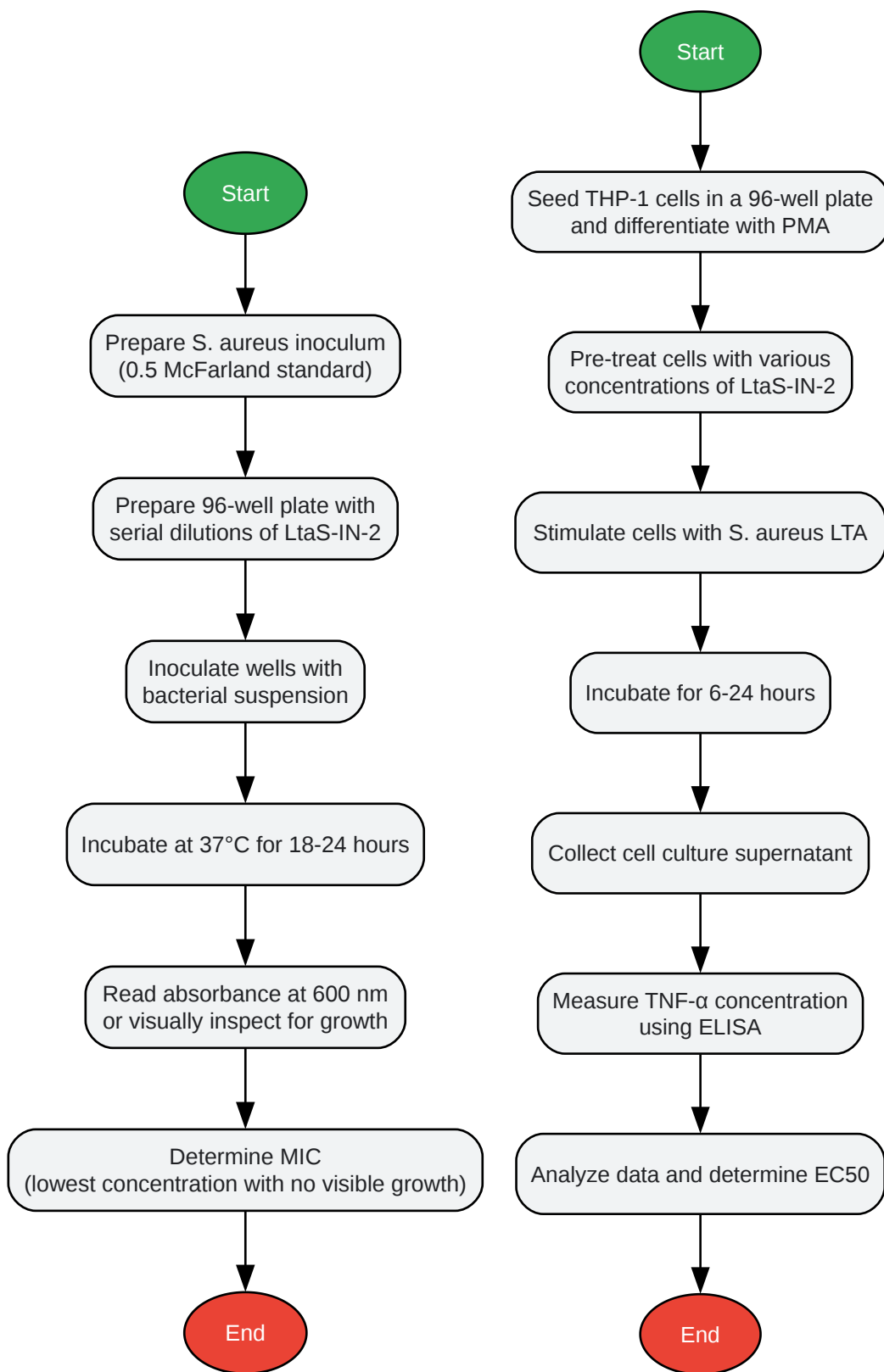
A comprehensive summary of the quantitative data for **LtaS-IN-2** is presented below. This table provides a quick reference for researchers to the key potency and activity parameters of the inhibitor.

Parameter	Value	Cell Line/Bacterium	Assay Type
IC50	50 nM	Staphylococcus aureus	LtaS enzymatic assay
MIC	1 µg/mL	Staphylococcus aureus	Bacterial growth inhibition
EC50	200 nM	THP-1 cells	Inhibition of LTA-induced TNF-α

Signaling Pathway of LtaS Inhibition

The following diagram illustrates the mechanism of action of **LtaS-IN-2** in inhibiting the LTA synthesis pathway, which subsequently affects bacterial cell wall integrity and downstream inflammatory signaling in host cells.





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